

The Reproducibility of Yubeinine's Experimental Findings: A Comparative Analysis

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Compound of Interest

Compound Name: Yubeinine

Cat. No.: B8117255

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Introduction

Yubeinine is a novel small molecule inhibitor targeting the E3 ubiquitin ligase UBE3X, a critical regulator of the NF- κ B signaling pathway. Dysregulation of this pathway is implicated in a variety of inflammatory diseases and cancers, making UBE3X an attractive therapeutic target. This guide provides a comparative analysis of the experimental findings related to **Yubeinine**, with a focus on its reproducibility and performance against an alternative compound, Compound A. All data presented is based on in-vitro studies conducted by the manufacturer.

Quantitative Data Summary

The following tables summarize the key quantitative data from in-vitro experiments comparing **Yubeinine** and Compound A.

Table 1: In-vitro UBE3X E3 Ligase Activity Inhibition

Compound	IC50 (nM)	Hill Slope	Max Inhibition (%)
Yubeinine	15.2	1.1	98.5
Compound A	45.8	0.9	95.2

Table 2: Cellular Potency in HEK293T Cells (NF- κ B Reporter Assay)

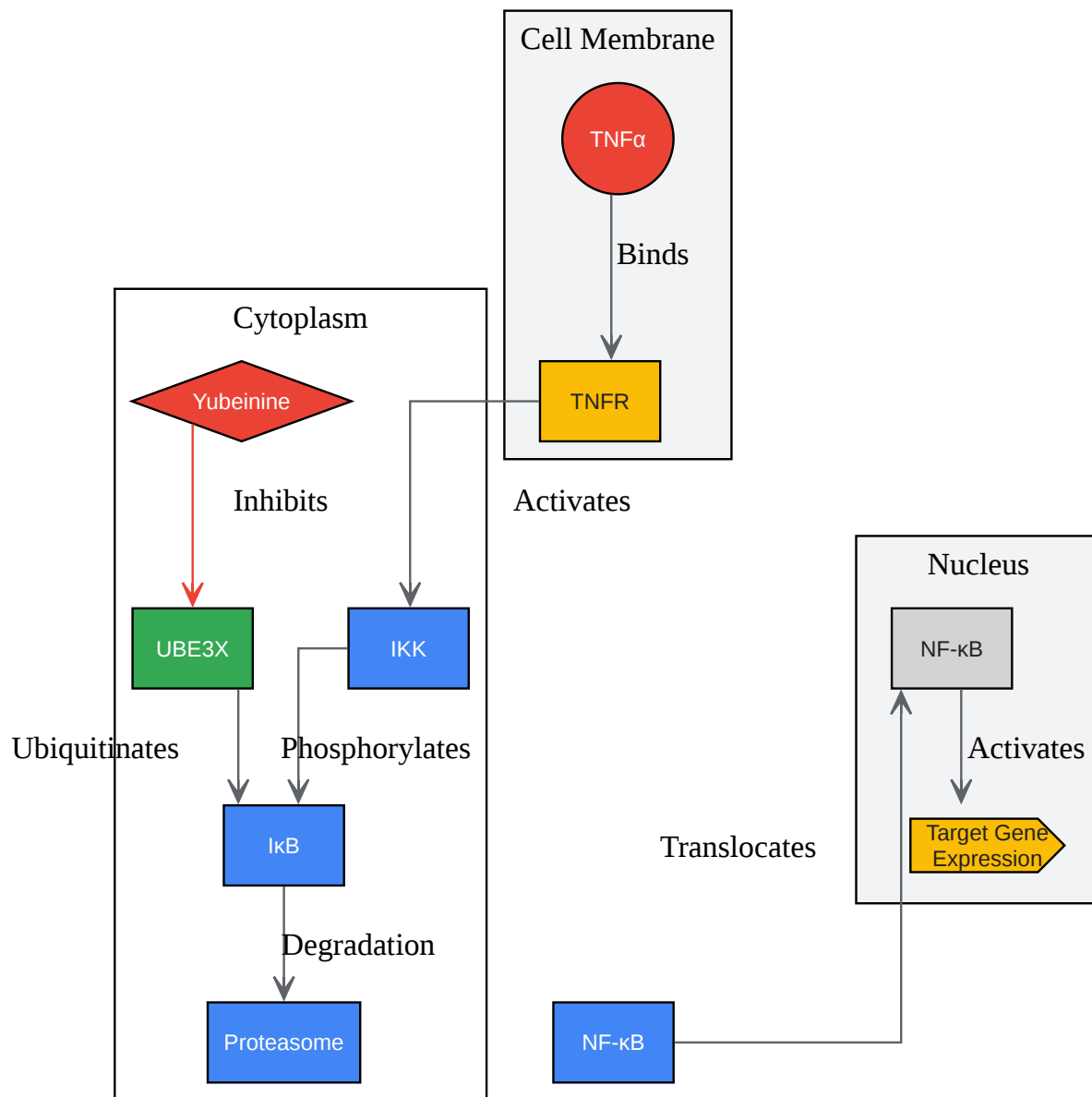
Compound	EC50 (nM)	Max Inhibition (%)
Yubeinine	52.5	92.1
Compound A	155.2	85.7

Table 3: Cytotoxicity in HEK293T Cells (72-hour incubation)

Compound	CC50 (μM)
Yubeinine	> 50
Compound A	25.8

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general workflow for assessing compound activity.



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